

# Boiling point and density of 3-Ethyl-3-hexene

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## Compound of Interest

Compound Name: 3-Ethyl-3-hexene

Cat. No.: B099998

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An In-depth Technical Guide on the Physicochemical Properties of **3-Ethyl-3-hexene**

## Introduction

**3-Ethyl-3-hexene** is an unsaturated hydrocarbon with the molecular formula  $C_8H_{16}$ . As an alkene, its chemical reactivity is primarily defined by the presence of a carbon-carbon double bond. This guide provides a detailed overview of two key physical properties of **3-Ethyl-3-hexene**: its boiling point and density. Understanding these properties is crucial for its application in chemical synthesis and for predicting its behavior in various experimental and industrial settings. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical engineering.

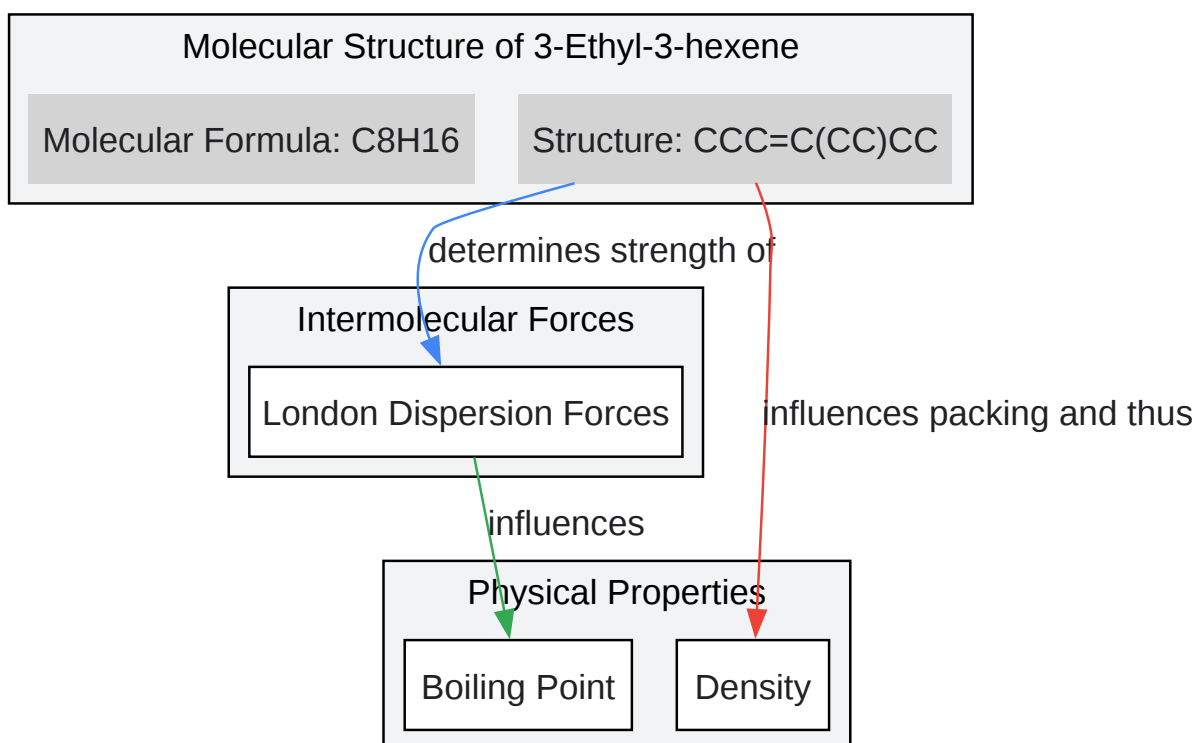
## Physicochemical Data of 3-Ethyl-3-hexene

The boiling point and density are fundamental physical constants that provide insights into the intermolecular forces and molecular packing of a substance. The data for **3-Ethyl-3-hexene** are summarized below.

Property	Value	Units	Reference
Boiling Point	116	°C	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Density	0.714 - 0.73	g/mL	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>

## Structure-Property Relationship

The physical properties of alkenes such as **3-Ethyl-3-hexene** are directly related to their molecular structure. The boiling point is primarily influenced by the strength of intermolecular London dispersion forces, which increase with molecular size and surface area. Branching in the carbon chain, as seen in **3-Ethyl-3-hexene**, can reduce the surface area available for these interactions, which may affect the boiling point when compared to its straight-chain isomers.



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Figure 1: Relationship between molecular structure and physical properties.

## Experimental Protocols

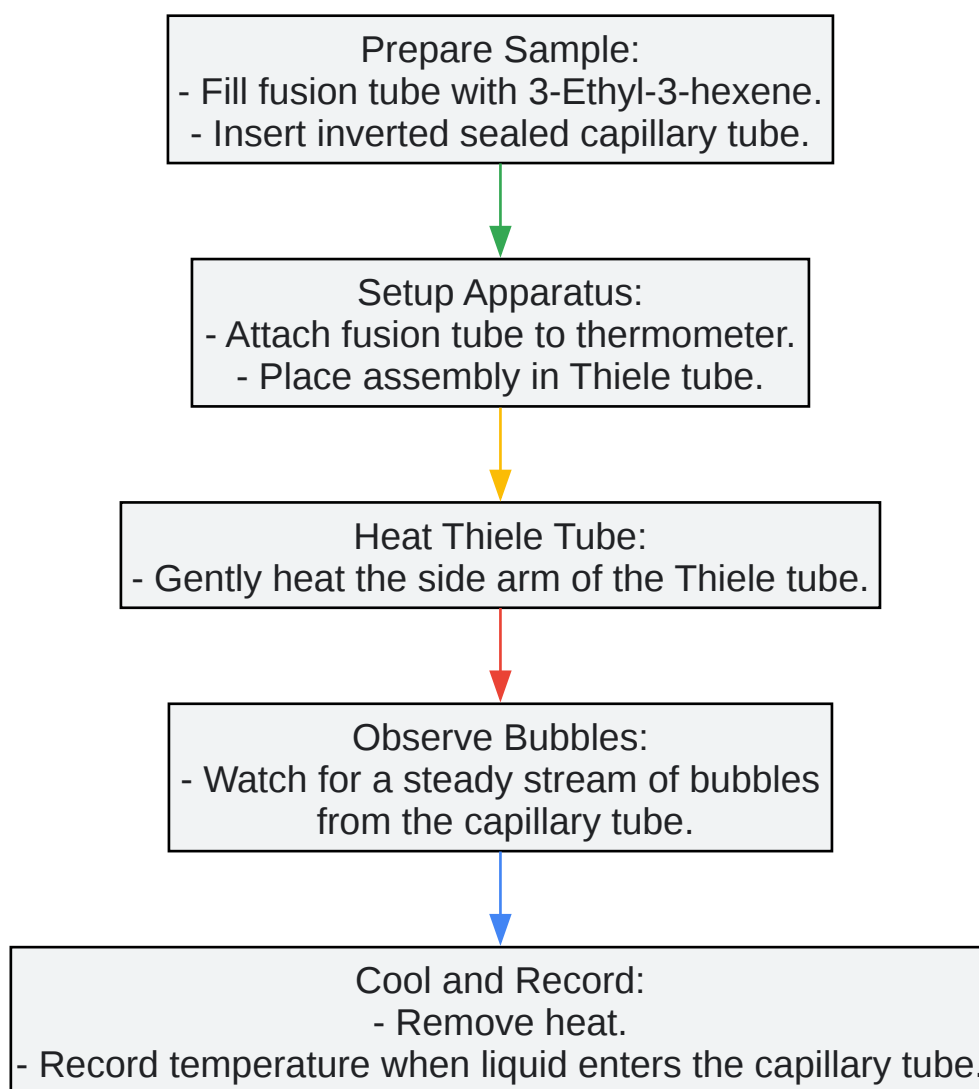
Accurate determination of boiling point and density requires precise experimental techniques. The following sections detail standard laboratory procedures for these measurements.

### Determination of Boiling Point

Several methods can be employed to determine the boiling point of a liquid. The Thiele tube method is a common and efficient technique that requires a small amount of the sample.<sup>[5]</sup>

#### Thiele Tube Method

- **Sample Preparation:** A small amount (a few milliliters) of **3-Ethyl-3-hexene** is placed in a fusion tube. A capillary tube, sealed at one end, is then placed inverted into the fusion tube.
- **Apparatus Setup:** The fusion tube is attached to a thermometer, and the assembly is placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil).
- **Heating:** The Thiele tube is gently heated, and the temperature is monitored.
- **Observation:** As the temperature approaches the boiling point, a stream of bubbles will emerge from the open end of the capillary tube. Heating is continued until a steady stream of bubbles is observed.
- **Boiling Point Determination:** The heat source is then removed. The liquid will begin to cool, and the stream of bubbles will slow down and eventually stop. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.



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Figure 2: Experimental workflow for boiling point determination.

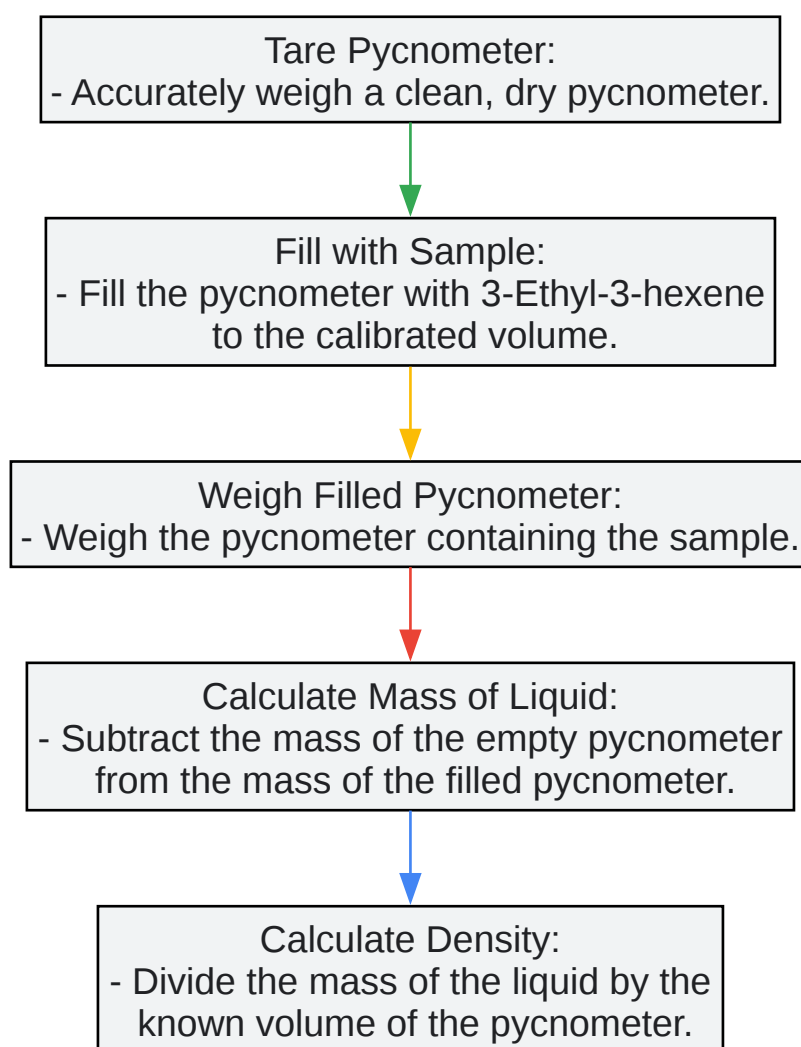
## Determination of Density

The density of a liquid can be determined using several methods. A straightforward and common method involves accurately measuring the mass of a known volume of the liquid.<sup>[6][7]</sup>

### Gravimetric Method

- **Weighing the Pycnometer:** A clean and dry pycnometer (a flask with a specific volume) is accurately weighed.

- Filling the Pycnometer: The pycnometer is filled with **3-Ethyl-3-hexene** up to its calibrated mark. Care is taken to avoid air bubbles.
- Weighing the Filled Pycnometer: The filled pycnometer is weighed again to determine the mass of the liquid.
- Calculation: The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer. It is important to perform this measurement at a constant, recorded temperature, as density is temperature-dependent.



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Figure 3: Experimental workflow for density determination.

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